

Application Notes and Protocols: Tris-Acetate Buffer Preparation

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Compound of Interest

Compound Name:	Tris(hydroxymethyl)aminomethane acetate
CAS No.:	6850-28-8
Cat. No.:	B1255382

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide to the preparation of Tris-acetate buffer, a commonly used buffer system in molecular biology and biochemistry. The protocols detailed below are intended for use by researchers, scientists, and professionals in drug development who require standardized and reliable buffer preparation methods for their experiments.

Tris-acetate buffers are essential for a variety of applications, including nucleic acid electrophoresis, protein analysis, and other enzymatic reactions.^{[1][2][3]} The Tris component provides the buffering capacity in the physiological pH range of 7.0 to 9.0, while the acetate acts as the counter-ion.^{[2][3]} In many molecular biology applications, EDTA (ethylenediaminetetraacetic acid) is added to chelate divalent cations, thereby inhibiting nuclease activity and protecting nucleic acids from degradation.^{[4][5]} This common formulation is known as Tris-acetate-EDTA (TAE) buffer.

Data Presentation: Buffer Compositions

The following tables summarize the quantitative data for preparing various concentrations of Tris-acetate-EDTA (TAE) buffer stock and working solutions.

Table 1: Reagents for 1 Liter of 50x TAE Stock Solution

Component	Molar Mass (g/mol)	Amount for 1 L of 50x Stock	Final Concentration in 50x Stock	Final Concentration in 1x Working Solution
Tris Base	121.14	242 g	2 M	40 mM
Glacial Acetic Acid	60.05	57.1 mL	1 M	20 mM
0.5 M EDTA (pH 8.0)	-	100 mL	50 mM	1 mM

Note: The pH of the 50x stock solution does not need to be adjusted and should be approximately 8.5.[\[6\]](#)[\[7\]](#) Diluting the stock solution will result in a 1x working solution with a pH of about 8.3.[\[8\]](#)[\[9\]](#)

Table 2: Dilution of 50x TAE Stock to 1x Working Solution

Volume of 1x Solution to Prepare	Volume of 50x TAE Stock Required	Volume of Deionized/Distilled Water
1000 mL (1 L)	20 mL	980 mL
500 mL	10 mL	490 mL
250 mL	5 mL	245 mL
100 mL	2 mL	98 mL

Experimental Protocols

Protocol 1: Preparation of 1 Liter of 50x Tris-Acetate-EDTA (TAE) Stock Solution

This protocol describes the preparation of a 1 L concentrated (50x) stock solution of TAE buffer.

Materials:

- Tris base (Tris(hydroxymethyl)aminomethane)
- Glacial Acetic Acid
- 0.5 M EDTA (pH 8.0) solution
- Deionized or distilled water
- 1 L graduated cylinder
- 1 L beaker or flask
- Magnetic stirrer and stir bar
- Weighing scale
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Dissolve Tris Base: Weigh out 242 g of Tris base and add it to a 1 L beaker or flask containing approximately 700 mL of deionized water.[\[4\]](#)[\[6\]](#)[\[7\]](#)
- Stir to Dissolve: Place a magnetic stir bar in the beaker and place it on a magnetic stirrer. Stir until the Tris base is completely dissolved.[\[4\]](#)
- Add Acetic Acid and EDTA: Carefully measure and add 57.1 mL of glacial acetic acid to the dissolved Tris base solution.[\[4\]](#)[\[6\]](#)[\[7\]](#) Then, add 100 mL of 0.5 M EDTA (pH 8.0) solution.[\[4\]](#)[\[6\]](#)[\[7\]](#)
- Adjust Final Volume: Once all components are added, transfer the solution to a 1 L graduated cylinder and add deionized water to bring the final volume to 1 liter.[\[6\]](#)[\[7\]](#)

- **Mix and Store:** Transfer the solution back to a storage bottle and mix thoroughly. The 50x TAE stock solution can be stored at room temperature.^{[6][7]} If a precipitate forms over time, gently warm the solution to 37°C and stir until it redissolves before use.^[10]

Protocol 2: Preparation of 1 Liter of 1x TAE Working Solution

This protocol details the dilution of the 50x TAE stock solution to a 1x working solution, which is ready for use in applications such as agarose gel electrophoresis.

Materials:

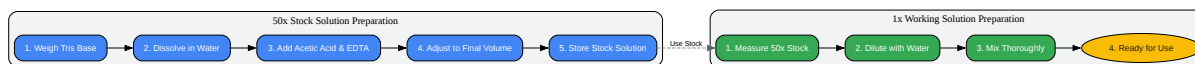
- 50x TAE stock solution
- Deionized or distilled water
- 1 L graduated cylinder or volumetric flask
- Storage bottle

Procedure:

- **Measure Stock Solution:** Using a graduated cylinder, accurately measure 20 mL of the 50x TAE stock solution.^{[4][5]}
- **Dilute with Water:** Add the 20 mL of 50x TAE stock to a 1 L graduated cylinder or volumetric flask.^[5]
- **Adjust Final Volume:** Add deionized or distilled water to the flask until the final volume reaches 1 liter.^[5]
- **Mix and Store:** Transfer the 1x TAE working solution to a clean storage bottle and mix well by inverting the flask several times. The solution is now ready for use and can be stored at room temperature.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the preparation of Tris-acetate buffer.



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Caption: Workflow for Tris-Acetate Buffer Preparation.

Note on Tris-Acetate Buffer without EDTA: For applications where the chelation of divalent cations is not required or desired, a simple Tris-acetate buffer can be prepared by omitting the EDTA. In this case, the pH of the buffer will need to be adjusted to the desired value using glacial acetic acid. It is recommended to prepare a 1 M Tris base solution and titrate with glacial acetic acid to the target pH before adjusting the final concentration.

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